

2-Butoxybenzaldehyde physical and chemical properties

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Compound of Interest

Compound Name: 2-Butoxybenzaldehyde

Cat. No.: B1266755

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An In-Depth Technical Guide to 2-Butoxybenzaldehyde

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-butoxybenzaldehyde**, tailored for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, details experimental protocols, and visualizes a representative synthetic pathway.

Core Properties of 2-Butoxybenzaldehyde

2-Butoxybenzaldehyde, also known as o-butoxybenzaldehyde or salicylaldehyde butyl ether, is an aromatic organic compound. It is characterized by a benzene ring substituted with a formyl group (-CHO) and a butoxy group (-O(CH₂)₃CH₃) at the ortho position. The n-butoxy isomer is the most common form.

Physical and Chemical Data

The physical and chemical properties of 2-n-butoxybenzaldehyde are summarized in the table below. It is important to distinguish this isomer from its sec-butoxy and tert-butoxy counterparts, which will have different physical properties.

| Property | Value | Source(s) |
|-------------------|--|---|
| CAS Number | 7091-13-6 | [1] [2] [3] |
| Molecular Formula | C ₁₁ H ₁₄ O ₂ | [1] [2] [4] [5] |
| Molecular Weight | 178.23 g/mol | [1] [2] [4] |
| Appearance | Liquid | [5] |
| Boiling Point | 281.1 °C at 760 mmHg | [1] |
| Density | 1.02 g/cm ³ | [1] |
| Refractive Index | 1.525 | [1] |
| Flash Point | 119.1 °C | [1] |
| LogP | 2.678 | [1] |

Synthesis of 2-Butoxybenzaldehyde

A common and effective method for the synthesis of **2-butoxybenzaldehyde** is the Williamson ether synthesis. This reaction involves the nucleophilic substitution of a halide by an alkoxide. In this case, salicylaldehyde is deprotonated to form a phenoxide, which then reacts with an n-butyl halide.

Experimental Protocol: Williamson Ether Synthesis

This protocol is adapted from established Williamson ether synthesis procedures for similar alkoxybenzaldehydes.

Materials:

- Salicylaldehyde (2-hydroxybenzaldehyde)
- n-Butyl bromide (1-bromobutane)
- Potassium carbonate (K₂CO₃), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous

- Ethyl acetate
- Water
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous sodium sulfate (Na_2SO_4)

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve salicylaldehyde (1.0 equivalent) in anhydrous N,N-dimethylformamide (DMF).
- **Base Addition:** Add anhydrous potassium carbonate (2.0-3.0 equivalents) to the solution. Stir the suspension at room temperature for 20-30 minutes to facilitate the formation of the potassium salt of salicylaldehyde.
- **Alkyl Halide Addition:** To the stirred suspension, add n-butyl bromide (1.1-1.2 equivalents) dropwise.

- **Reaction:** Heat the reaction mixture to 70-80 °C and maintain this temperature with stirring for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Quench the reaction by adding a sufficient amount of water.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3 x volumes of the aqueous layer).
- **Washing:** Combine the organic layers and wash successively with water and then with brine to remove any remaining DMF and inorganic salts.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** The crude **2-butoxybenzaldehyde** can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) to yield the pure product.

Spectral Data

The structural confirmation of **2-butoxybenzaldehyde** is typically achieved through various spectroscopic methods.

| Spectroscopic Data | Expected Characteristics |
|------------------------|---|
| ¹ H NMR | Signals corresponding to the aldehydic proton (singlet, ~10.5 ppm), aromatic protons (multiplets, ~6.9-7.8 ppm), the methylene group attached to the oxygen (triplet, ~4.0 ppm), other methylene groups of the butyl chain (multiplets, ~1.5-1.8 ppm), and the terminal methyl group (triplet, ~0.9 ppm). |
| ¹³ C NMR | Resonances for the carbonyl carbon (~190 ppm), aromatic carbons (with the carbon attached to the oxygen being downfield), and the aliphatic carbons of the butoxy group. |
| Infrared (IR) | Characteristic absorption bands for the C=O stretch of the aldehyde (~1680-1700 cm ⁻¹), C-O-C stretch of the ether (~1250 cm ⁻¹), and C-H stretches of the aromatic ring and the alkyl chain. |
| Mass Spectrometry (MS) | The mass spectrum will show the molecular ion peak (M ⁺) at m/z = 178, along with characteristic fragmentation patterns. |

Safety and Handling

2-Butoxybenzaldehyde is classified as a hazardous substance.^[2] It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^[2]

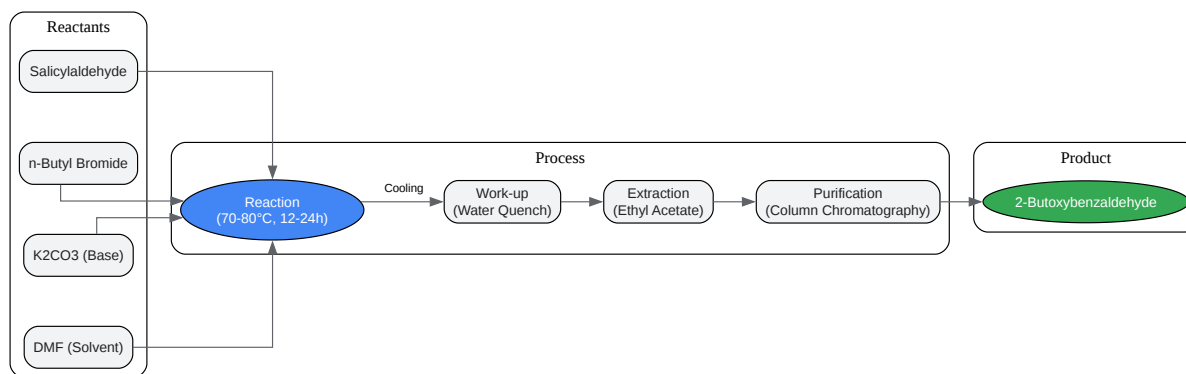
Precautionary Measures:

- **Handling:** Handle in a well-ventilated area, preferably in a fume hood. Wear suitable protective clothing, including gloves and safety goggles. Avoid contact with skin and eyes and avoid inhalation of vapors.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.

- First Aid: In case of contact, immediately flush skin or eyes with plenty of water. If inhaled, move to fresh air. Seek medical attention if irritation persists.

Visualization of Synthetic Workflow

The following diagram illustrates the key steps in the synthesis of **2-butoxybenzaldehyde** via the Williamson ether synthesis.



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Caption: Workflow for the synthesis of **2-Butoxybenzaldehyde**.

This guide provides essential technical information on **2-butoxybenzaldehyde** for professionals in research and development. For further details, consulting the cited sources is recommended.

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References

- 1. Page loading... [guidechem.com]
- 2. 2-Butoxybenzaldehyde | C₁₁H₁₄O₂ | CID 250088 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemsynthesis.com [chemsynthesis.com]
- 4. 2-Sec-butoxybenzaldehyde | C₁₁H₁₄O₂ | CID 21211301 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemimpex.com [chemimpex.com]
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